

Erlotinib-13C6: Ein technischer Leitfaden für Forschung und Entwicklung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erlotinib-13C6

Cat. No.: B12423085

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet einen detaillierten Überblick über die Spezifikationen, Analysemethoden und den Signalweg von **Erlotinib-13C6**. Er soll Forschern als umfassende Ressource für die Verwendung dieses stabilen, isotoopenmarkierten internen Standards in quantitativen Analysen dienen.

Produktübersicht und Spezifikationen

Erlotinib-13C6 ist ein stabil-isotoopenmarkiertes Derivat von Erlotinib, einem potenten Inhibitor der epidermalen Wachstumsfaktorrezeptor (EGFR)-Tyrosinkinase. Durch die Markierung mit sechs Kohlenstoff-13-Atomen dient es als idealer interner Standard für die quantitative Analyse von Erlotinib in verschiedenen biologischen Matrices mittels Massenspektrometrie. Seine chemischen und physikalischen Eigenschaften sind nahezu identisch mit denen des unmarkierten Analyten, was eine genaue und präzise Quantifizierung ermöglicht.

Nachstehend finden Sie eine Zusammenfassung der typischen Qualitätskontrollspezifikationen für **Erlotinib-13C6**.

Parameter	Spezifikation	Typische Analysemethode
Chemische Reinheit	≥ 98%	HPLC, LC-MS
Isotopenanreicherung	≥ 99 Atom% ¹³ C	Massenspektrometrie
Molekulargewicht	399.45 g/mol	Massenspektrometrie
Summenformel	C ₁₆ ¹³ C ₆ H ₂₃ N ₃ O ₄	-
CAS-Nummer	1210610-07-3	-
Aussehen	Weißer bis cremefarbener Feststoff	Visuelle Inspektion
Löslichkeit	Löslich in DMSO, Methanol	Löslichkeitstest

Experimentelle Protokolle: Quantitative Analyse von Erlotinib mittels LC-MS/MS

Dieses Protokoll beschreibt eine validierte Methode zur Quantifizierung von Erlotinib in menschlichem Plasma unter Verwendung von **Erlotinib-13C6** als internem Standard.

Probenvorbereitung: Proteinfällung

- Eine Aliquote von 100 µL menschlichem Plasma in ein Mikrozentrifugenröhrchen geben.
- 10 µL einer Arbeitslösung von **Erlotinib-13C6** (z. B. 1 µg/mL in Methanol) als internen Standard hinzufügen und kurz vortexen.
- 300 µL eiskaltes Acetonitril zur Proteinfällung hinzufügen.
- Die Probe 30 Sekunden lang kräftig vortexen.
- Die Probe bei 14.000 x g für 10 Minuten bei 4°C zentrifugieren.
- Den Überstand vorsichtig in ein sauberes Röhrchen überführen und zur Trockne eindampfen (z. B. unter einem leichten Stickstoffstrom).
- Den Rückstand in 100 µL der mobilen Phase A rekonstituieren.

LC-MS/MS-Bedingungen

Parameter	Bedingung
HPLC-System	Agilent 1200 Serie oder Äquivalent
Säule	C18-Umkehrphasensäule (z. B. 2,1 x 50 mm, 3,5 µm)
Mobile Phase A	0,1% Ameisensäure in Wasser
Mobile Phase B	0,1% Ameisensäure in Acetonitril
Gradient	10% B bis 90% B über 5 Minuten, dann re-equilibrieren
Flussrate	0,4 mL/min
Injektionsvolumen	10 µL
Massenspektrometer	Triple-Quadrupol-Massenspektrometer
Ionisierungsmodus	Elektrospray-Ionisierung (ESI), positiv
MRM-Übergänge	Erlotinib: 394.2 > 278.1; Erlotinib-13C6: 400.2 > 278.1
Kollisionsenergie	Optimiert für jeden Übergang

Datenanalyse

Die Konzentration von Erlotinib in den Proben wird durch den Vergleich des Peakflächenverhältnisses von Erlotinib zu **Erlotinib-13C6** mit einer Kalibrierungskurve bestimmt, die mit bekannten Konzentrationen von Erlotinib und einer konstanten Konzentration des internen Standards erstellt wurde.

Diagramme

Experimenteller Arbeitsablauf

Das folgende Diagramm veranschaulicht den Arbeitsablauf für die quantitative Analyse von Erlotinib.

Experimenteller Arbeitsablauf für die Erlotinib-Quantifizierung

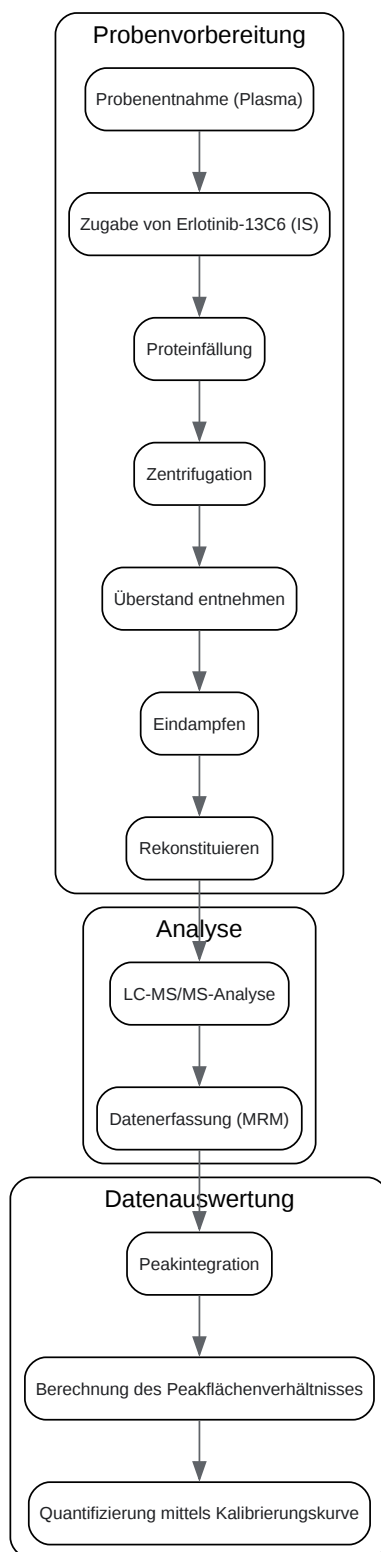
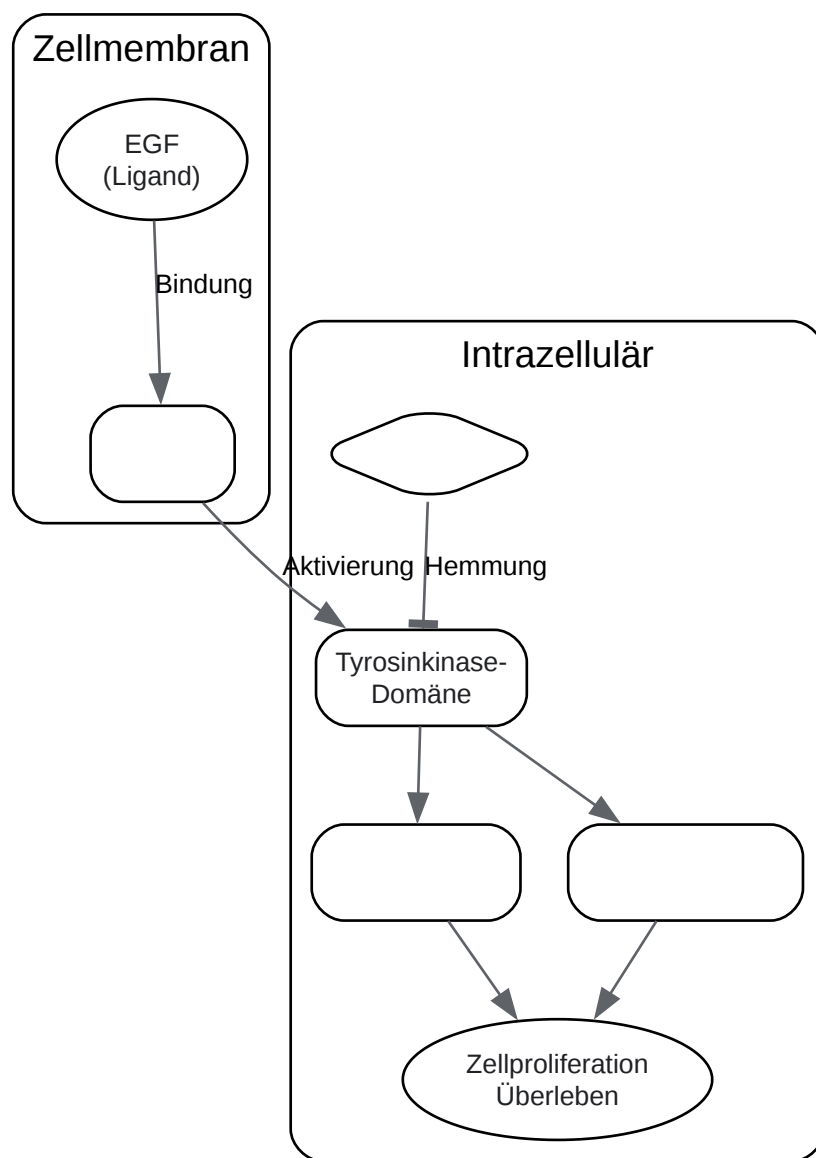
[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung des experimentellen Arbeitsablaufs.

Erlotinib-Signalweg

Erlotinib hemmt die Signaltransduktion durch den epidermalen Wachstumsfaktorrezeptor (EGFR), was zu einer verminderten Zellproliferation und Apoptose-Induktion führt.

Vereinfachter Erlotinib-EGFR-Signalweg



[Click to download full resolution via product page](#)

Abbildung 2: Hemmung des EGFR-Signalwegs durch Erlotinib.

- To cite this document: BenchChem. [Erlotinib-13C6: Ein technischer Leitfaden für Forschung und Entwicklung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12423085#erlotinib-13c6-certificate-of-analysis-and-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com